

An In-depth Technical Guide to 3-(2-Methoxyethyl)phenol

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Compound of Interest

Compound Name: 3-(2-Methoxyethyl)phenol

CAS No.: 32846-01-8

Cat. No.: B130074

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Abstract

This technical guide provides a comprehensive overview of **3-(2-Methoxyethyl)phenol** (CAS No: 32846-01-8), a substituted phenol of interest to researchers and scientists in organic synthesis and drug discovery. While its isomer, 4-(2-methoxyethyl)phenol, is a well-documented precursor in the synthesis of the cardioselective β_1 -adrenergic receptor blocker, Metoprolol, the meta-substituted variant offers a distinct structural motif for the development of novel compounds. This document details its chemical and physical properties, outlines a representative synthetic protocol, discusses its known applications as a chemical intermediate, and provides essential safety and handling information. The guide is intended to serve as a foundational resource for professionals engaged in medicinal chemistry and advanced organic synthesis.

Core Chemical and Physical Data

3-(2-Methoxyethyl)phenol is an organic compound featuring a phenol ring substituted at the meta position with a methoxyethyl group. This substitution pattern differentiates it from its more

commercially prevalent ortho- and para-isomers, influencing its reactivity, physical properties, and potential biological interactions. Its core identifiers and properties are summarized below.

Property	Data	Reference(s)
CAS Number	32846-01-8	[1][2]
IUPAC Name	3-(2-methoxyethyl)phenol	[1]
Molecular Formula	C ₉ H ₁₂ O ₂	[2]
Molecular Weight	152.19 g/mol	[2]
Canonical SMILES	<chem>COCCC1=CC=CC(O)=C1</chem>	[1]
Purity (Typical)	≥95%	[2]
Storage Conditions	Sealed in a dry environment, Room Temperature	[2]

Synthesis Pathway: A Representative Protocol

The synthesis of **3-(2-Methoxyethyl)phenol** can be achieved through several routes common in organic chemistry. A logical and widely applicable method is the Williamson ether synthesis, which involves the O-alkylation of a corresponding di-functional precursor. The causality behind this choice rests on the high reliability and predictability of SN2 reactions with phenoxides.

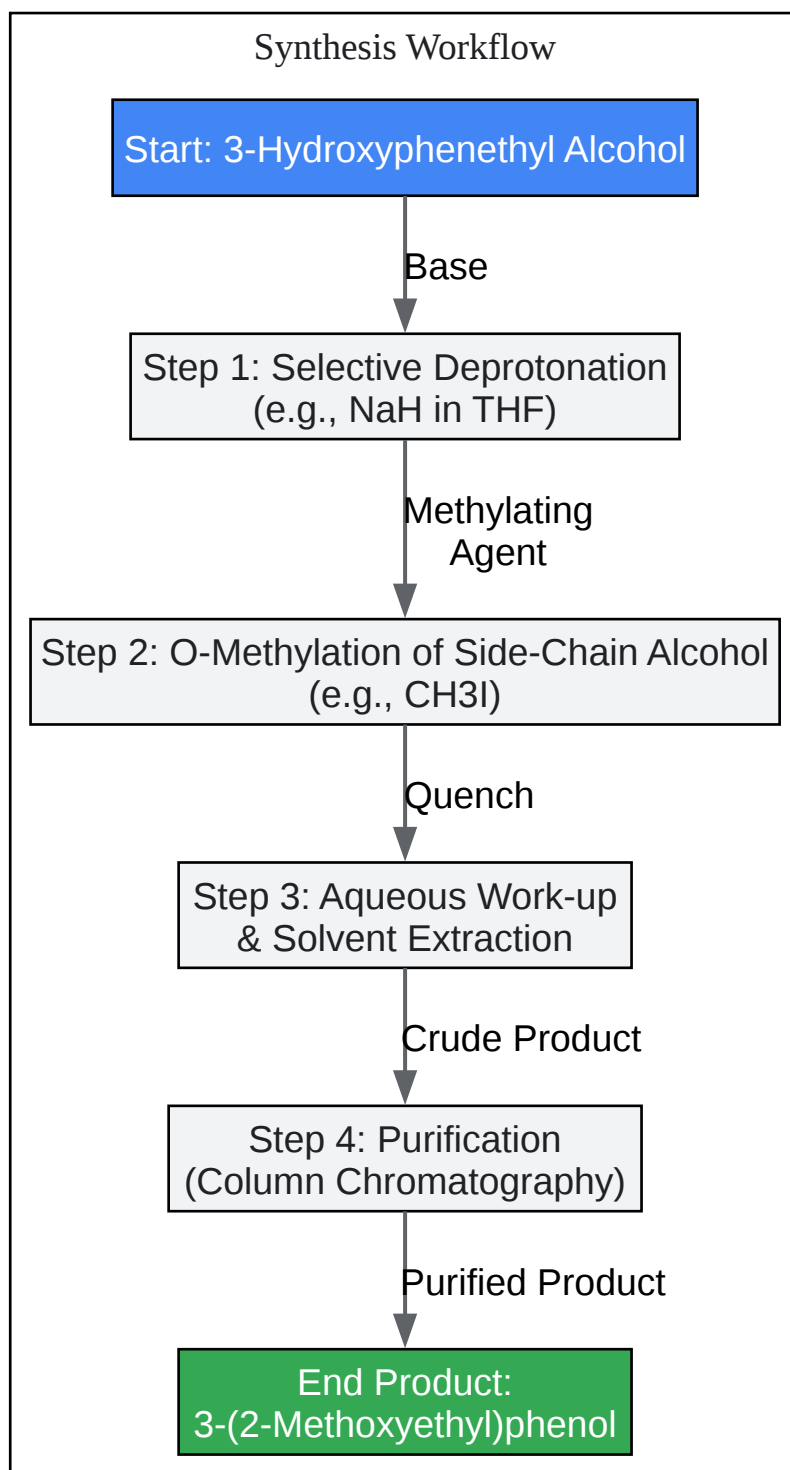
A plausible precursor for this synthesis is 3-hydroxyphenethyl alcohol. The synthesis involves two key transformations: first, the selective methylation of the primary alcohol, followed by the protection of the phenolic hydroxyl if necessary, or direct synthesis from appropriate starting materials. An alternative, direct approach starts from 3-methoxyphenol.

Below is a representative experimental protocol adapted from general Williamson ether synthesis procedures.[3]

Experimental Protocol: O-methylation of 3-Hydroxyphenethyl Alcohol

- Deprotonation: Dissolve 3-hydroxyphenethyl alcohol in a suitable anhydrous aprotic solvent, such as Tetrahydrofuran (THF) or Dimethylformamide (DMF).
- Base Addition: Add a strong base, such as sodium hydride (NaH), portion-wise at 0°C to deprotonate the more acidic phenolic hydroxyl group, forming the sodium phenoxide.
Rationale: The phenolic proton is significantly more acidic than the alcoholic proton, allowing for selective deprotonation.
- Protection (Optional but Recommended): Protect the phenoxide with a suitable protecting group (e.g., benzyl bromide) to prevent O-alkylation at the phenol position in the subsequent step.
- Methylation: Add a methylating agent, such as methyl iodide or dimethyl sulfate, to the solution to methylate the primary alcohol of the side chain.
- Deprotection: Remove the protecting group from the phenolic oxygen to yield the final product, **3-(2-Methoxyethyl)phenol**.
- Work-up and Purification: Quench the reaction with a proton source (e.g., water or dilute acid), followed by extraction with an organic solvent like ethyl acetate. The combined organic layers are then washed, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified using silica gel column chromatography to yield the pure compound.

This multi-step process ensures regioselectivity and leads to a pure final product. Each step is a standard, self-validating transformation in organic synthesis.



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Caption: A representative workflow for the synthesis of **3-(2-Methoxyethyl)phenol**.

Spectroscopic and Analytical Characterization

While specific, publicly archived experimental spectra for **3-(2-Methoxyethyl)phenol** are not as readily available as for its para-isomer, its structure allows for the confident prediction of its key spectroscopic features.

- **^1H NMR:** The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons, the methylene protons of the ethyl chain, and the methyl protons of the ether. The aromatic protons would appear as complex multiplets in the 6.5-7.5 ppm region. The two methylene groups would appear as triplets around 2.8 ppm ($-\text{CH}_2\text{-Ar}$) and 3.6 ppm ($-\text{CH}_2\text{-O-}$), respectively. A sharp singlet for the methoxy group ($-\text{OCH}_3$) would be expected around 3.4 ppm.
- **^{13}C NMR:** The carbon NMR would show nine distinct signals, including four signals for the aromatic carbons (two substituted, four unsubstituted), two signals for the ethyl chain carbons, and one signal for the methoxy carbon.
- **Mass Spectrometry:** The molecular ion peak $[\text{M}]^+$ would be observed at $m/z = 152.19$.

Gas chromatography is a suitable method for assessing the purity of the compound and its isomers.

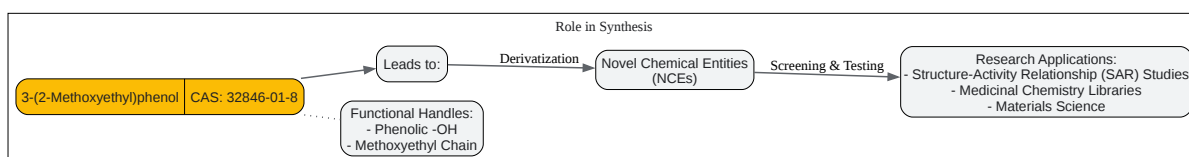
Applications in Research and Drug Development

3-(2-Methoxyethyl)phenol primarily serves as a specialized building block and chemical intermediate in organic synthesis.^{[1][2]} Unlike its para-isomer, which is a key intermediate for the large-scale synthesis of Metoprolol, the applications of **3-(2-Methoxyethyl)phenol** are more niche and centered in research and development settings.^{[4][5][6]}

Its utility lies in its bifunctional nature:

- **The Phenolic Hydroxyl Group:** This group can undergo various reactions, including etherification, esterification, and serving as a directing group in electrophilic aromatic substitution.
- **The Methoxyethyl Side Chain:** The ether linkage is generally stable, but the side chain can influence the molecule's overall polarity, solubility, and steric profile.

In drug discovery, this compound can be used as a starting material to synthesize libraries of novel compounds where the meta-substitution pattern is a critical design element. This allows researchers to explore the structure-activity relationship (SAR) of potential drug candidates by probing the effects of substituent placement on biological activity. While there is general research into the biological activities of methoxyphenols, such as their antioxidant and anti-inflammatory properties, specific data for **3-(2-Methoxyethyl)phenol** is not extensively published.^{[7][8]}



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Caption: Logical relationship of **3-(2-Methoxyethyl)phenol** as a chemical intermediate.

Safety and Handling

Based on available Safety Data Sheet (SDS) information for the analogous para-isomer and related compounds, **3-(2-Methoxyethyl)phenol** should be handled with care in a laboratory setting.^[9]

- GHS Hazard Classification: It is classified as an irritant.
 - Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
 - Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)
 - Specific target organ toxicity (single exposure): Category 3, Respiratory system (May cause respiratory irritation)

- Precautionary Measures:
 - Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid breathing dust, fumes, or vapors. Avoid contact with skin, eyes, and clothing.
 - Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.
 - Storage: Store in a tightly sealed container in a cool, dry place away from oxidizing agents.^[2]

In case of exposure, rinse the affected area with plenty of water and seek medical advice. Always consult the material's specific Safety Data Sheet before use.

References

- Ultrasound-assisted efficient synthesis of 3-[4-(2-methoxyethyl) phenoxy] propane -1,2 -diol (Metoprolol EP impurity D). ACG Publications. [\[Link\]](#)
- **3-(2-Methoxyethyl)phenol**. Lead Sciences. [\[Link\]](#)
- CAS No : 13398-94-2 | Product Name : 3-(2-Hydroxyethyl)phenol. Pharmaffiliates. [\[Link\]](#)
- A New Route to (±) Metoprolol. Synthetic Communications. [\[Link\]](#)
- Synthesis of 4-(2'-methoxyethyl)phenol. PrepChem.com. [\[Link\]](#)
- The synthetic method of p-(2-methoxy)ethylphenol.
- 3-[2-Amino-3-(2-methoxyethyl)phenyl]phenol. PubChem. [\[Link\]](#)
- Electronic Supplementary Information. The Royal Society of Chemistry. [\[Link\]](#)
- Method for producing 4-(2'-methoxyethyl) phenol.
- Predicting the biological activities of 2-methoxyphenol antioxidants: effects of dimers. In Vivo. [\[Link\]](#)
- 4-(2-Methoxyethyl)phenol. PubChem. [\[Link\]](#)

- Predicting the Biological Activities of 2-Methoxyphenol Antioxidants: Effects of Dimers. CORE. [\[Link\]](#)

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Sources

- [1. fluorochem.co.uk](http://1.fluorochem.co.uk) [fluorochem.co.uk]
- [2. 3-\(2-Methoxyethyl\)phenol - Lead Sciences](http://2.3-(2-Methoxyethyl)phenol - Lead Sciences) [lead-sciences.com]
- [3. benchchem.com](http://3.benchchem.com) [benchchem.com]
- [4. acgpubs.org](http://4.acgpubs.org) [acgpubs.org]
- [5. pharmaffiliates.com](http://5.pharmaffiliates.com) [pharmaffiliates.com]
- [6. repository.ias.ac.in](http://6.repository.ias.ac.in) [repository.ias.ac.in]
- [7. Predicting the biological activities of 2-methoxyphenol antioxidants: effects of dimers - PubMed](http://7.Predicting the biological activities of 2-methoxyphenol antioxidants: effects of dimers - PubMed) [pubmed.ncbi.nlm.nih.gov]
- [8. files.core.ac.uk](http://8.files.core.ac.uk) [files.core.ac.uk]
- [9. 4-\(2-Methoxyethyl\)phenol | C₉H₁₂O₂ | CID 92516 - PubChem](http://9.4-(2-Methoxyethyl)phenol | C9H12O2 | CID 92516 - PubChem) [pubchem.ncbi.nlm.nih.gov]
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